

Essential Safety and Handling Guide for DNS-8254 (3,5-Dinitrosalicylic Acid)

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Compound of Interest

Compound Name: DNS-8254
Cat. No.: B15293239

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Disclaimer: The substance "**DNS-8254**" is not a recognized chemical identifier. This guide pertains to 3,5-Dinitrosalicylic Acid (DNS), a substance commonly used in laboratory settings and for which safety data is available. Researchers should always consult the specific Safety Data Sheet (SDS) provided with their product before handling any chemical.

This document provides immediate safety, operational, and disposal guidance for laboratory professionals engaged in research and development involving 3,5-Dinitrosalicylic Acid.

Immediate Safety and Hazard Information

3,5-Dinitrosalicylic Acid is a hazardous substance that can cause significant harm if not handled correctly. Key hazards include:

- Acute Oral Toxicity: Harmful if swallowed.[1][2][3]
- Skin Corrosion/Irritation: Causes skin irritation and may lead to severe burns.[2][3][4]
- Serious Eye Damage: Poses a high risk of serious eye damage.[1][3][4]
- Respiratory Irritation: May cause respiratory irritation if inhaled.
- Flammability: Flammable as a liquid and vapor.

In case of exposure, immediate first aid is critical:

- If Swallowed: Do NOT induce vomiting. Immediately call a poison center or doctor.[2]
- If on Skin: Immediately remove all contaminated clothing. Rinse the skin thoroughly with water.[4] If skin irritation persists, seek medical attention.
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do so. Continue rinsing and immediately call a poison center or doctor.[2][4]
- If Inhaled: Move the person to fresh air and keep them comfortable for breathing. Seek immediate medical attention if symptoms develop or persist.

Personal Protective Equipment (PPE)

Strict adherence to PPE protocols is mandatory to ensure personal safety.

PPE Category	Specification	Rationale
Hand Protection	Chemical-resistant gloves (e.g., Nitrile)	Prevents skin contact and irritation.[2]
Eye Protection	Safety glasses with side-shields or goggles	Protects against splashes and eye contact, which can cause serious damage.[2][4]
Skin and Body	Laboratory coat; flame-retardant and antistatic protective clothing recommended	Protects against skin exposure and potential burns.
Respiratory	Use in a well-ventilated area. A respirator may be required if vapors or aerosols are generated	Prevents inhalation and respiratory irritation.

Operational Plan for Handling

Follow these procedural steps to ensure safe handling during laboratory operations.

- Preparation:

- Ensure a chemical fume hood is operational.
- Verify that an eyewash station and safety shower are accessible and unobstructed.[\[1\]](#)
- Assemble all necessary materials and reagents before introducing **DNS-8254** to the workspace.

- Handling:
 - Conduct all weighing and solution preparation inside a chemical fume hood to minimize inhalation exposure.
 - Keep the container tightly closed when not in use.
 - Avoid breathing dust, fumes, gas, mist, vapors, or spray.[\[3\]](#)
 - Wash hands thoroughly after handling the substance.[\[2\]](#)[\[3\]](#)
- Spill Management:
 - In the event of a small spill, wipe up with an inert material (e.g., paper towel, sawdust) and place it in a suitable, closed container for disposal.[\[1\]](#)[\[2\]](#)
 - For larger spills, evacuate the area and ensure adequate ventilation. Use personal protective equipment, including respiratory protection, during cleanup.[\[2\]](#)

Disposal Plan

All waste containing **DNS-8254** must be treated as hazardous waste.

- Solid Waste: Collect any solid **DNS-8254** waste, including contaminated consumables (e.g., weigh boats, pipette tips), in a clearly labeled, sealed hazardous waste container.
- Liquid Waste: Aqueous solutions containing **DNS-8254** should be collected in a designated, labeled hazardous waste container. Do not dispose of it down the drain.
- Container Disposal: Empty containers should be triple-rinsed with a suitable solvent, and the rinsate collected as hazardous waste.

- Final Disposal: All hazardous waste must be disposed of in accordance with local, regional, and national environmental regulations.

Quantitative Data Summary

Property	Value	Source
Physical State	Solid	[1] [2]
Boiling Point	271 °F / 133 °C	
Melting Point	-94 °F / -70 °C	
Density	0.812 g/mL at 77°F / 25°C	

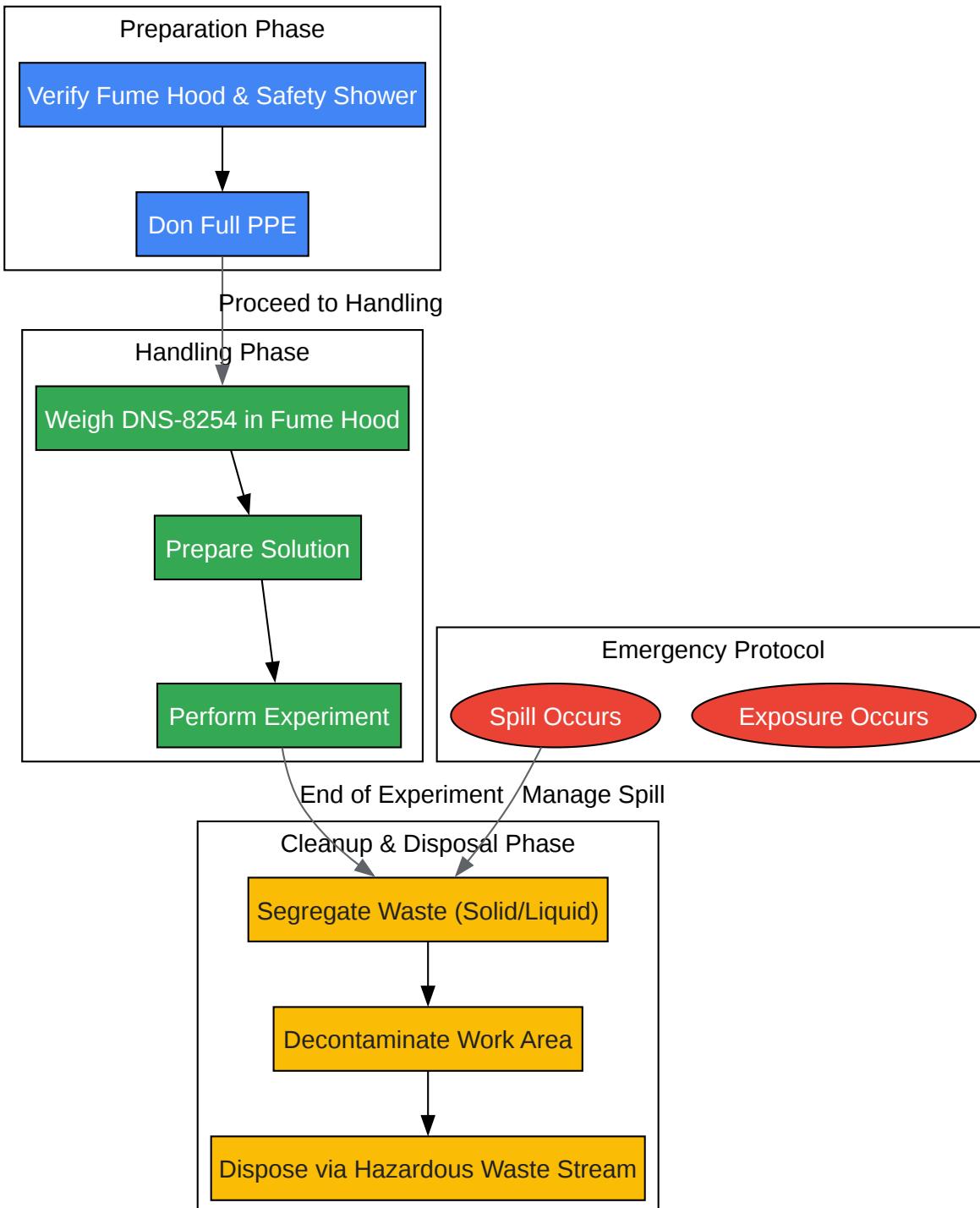
Experimental Protocol: Quantification of Reducing Sugars using DNS Method

This protocol outlines the use of a DNS solution to measure the concentration of reducing sugars.

- Reagent Preparation: Prepare the DNS reagent by dissolving 1g of 3,5-dinitrosalicylic acid, 30g of sodium potassium tartrate, and 200 mL of 2M Sodium Hydroxide in 800 mL of distilled water. Make up the final volume to 1L.
- Standard Curve:
 - Prepare a series of glucose standards (e.g., 0, 0.2, 0.4, 0.6, 0.8, 1.0 mg/mL).
 - Add 1 mL of each standard to a separate, labeled test tube.
 - Add 1 mL of the DNS reagent to each tube.
- Sample Preparation: Add 1 mL of the unknown sugar sample to a labeled test tube. Add 1 mL of the DNS reagent.
- Reaction Incubation:
 - Incubate all tubes in a boiling water bath for 5-15 minutes.

- Remove the tubes and allow them to cool to room temperature.
- Measurement:
 - Add 8 mL of distilled water to each tube and mix thoroughly.
 - Measure the absorbance of each solution at 540 nm using a spectrophotometer.
- Data Analysis: Plot the absorbance values of the standards against their known concentrations to create a standard curve. Use the absorbance of the unknown sample to determine its concentration from the curve.

Diagrams

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Caption: Workflow for the safe handling of **DNS-8254** from preparation to disposal.

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